3-(4-Chlorophenyl)-9-phenyl-9H-carbazole safety data sheet SDS

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Compound of Interest

Compound Name:	*3-(4-Chlorophenyl)-9-phenyl-9H-carbazole*
Cat. No.:	*B14133764*

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Part 1: Chemical Identity & Physicochemical Profile[2]

1.1 Substance Identification This guide addresses the handling, safety, and application of **3-(4-Chlorophenyl)-9-phenyl-9H-carbazole**, a specialized intermediate and active layer material used in Organic Light-Emitting Diodes (OLEDs).[1] It belongs to the class of halogenated aryl-carbazoles, critical for tuning energy levels (HOMO/LUMO) in optoelectronic devices.[1]

- Chemical Name: **3-(4-Chlorophenyl)-9-phenyl-9H-carbazole**[1][2]
- Molecular Formula: $C_{24}H_{16}ClN$
- Molecular Weight: 353.84 g/mol
- Structural Class: N-Aryl Carbazole Derivative / Halogenated Aromatic[1]
- CAS Registry Number:Note: As a specialized R&D intermediate, specific CAS assignment varies by isomer purity. Analogous structures include 3-bromo-9-phenylcarbazole (CAS 902518-11-0).[1]

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1.2 Engineering Properties (Structure-Property Relationships) For researchers developing OLED stacks, the safety of this material is inextricably linked to its purity and electronic stability.

Property	Typical Value (Class Range)	Relevance to Protocol
Physical State	White to pale yellow crystalline powder	Dust explosion hazard; requires anti-static handling.[1]
Melting Point (Tm)	160°C – 190°C	High thermal stability allows for vacuum thermal evaporation (VTE).
Glass Transition (Tg)	~85°C – 105°C	Critical for morphological stability in thin films.
HOMO Level	~ -5.6 to -5.8 eV	Deep HOMO requires high-work-function hole injection layers (e.g., HAT-CN).[1]
Solubility	Soluble in Toluene, THF, Chlorobenzene	Processable via spin-coating or inkjet printing (if not sublimed).[1]

Part 2: Hazard Identification & Safety Logic (GHS)[4]

2.1 Derived GHS Classification Based on Structure-Activity Relationship (SAR) of halogenated carbazoles.[1]

- Signal Word:WARNING
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1]
- Serious Eye Damage/Irritation: Category 2A (Causes serious eye irritation).[1][3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory irritation).[3][4]
- Chronic Aquatic Toxicity: Category 4 (May cause long-lasting harmful effects to aquatic life due to chlorination and aromatic stability).[1]

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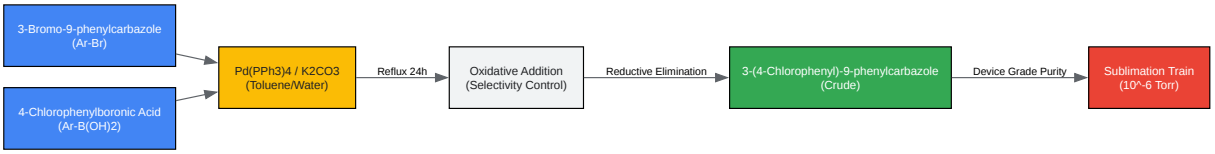
2.2 The "Purity-Safety" Paradox In organic electronics, "safety" extends to the device.[1] Impurities (halides, water, oxygen) act as deep traps, quenching excitons.

- Protocol: Handling must occur in a Yellow Light (UV-free) environment to prevent photo-oxidation, and under Inert Atmosphere (N_2 or Ar) to prevent moisture uptake, which degrades the hole-transport mobility.[1]

Part 3: Synthesis & Purification Workflow

3.1 Synthetic Route (Suzuki-Miyaura Coupling) The most robust synthesis involves coupling 3-bromo-9-phenylcarbazole with 4-chlorophenylboronic acid.[1] The chlorine atom on the boronic acid is preserved because the bromine on the carbazole is more reactive toward the Palladium catalyst (Oxidative Addition selectivity).

3.2 Visualization: Synthesis Logic



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Caption: Selective Suzuki coupling exploiting the reactivity difference between Ar-Br and Ar-Cl bonds, followed by vacuum sublimation.

3.3 Purification Protocol (The "Seven Nines" Standard) For OLED application, 99% purity (NMR) is insufficient. You require 99.999% (trace metal basis).[1]

- Column Chromatography: Silica gel (Hexane/DCM gradient) to remove Palladium black and unreacted boronic acid.[1]
- Recrystallization: Toluene/Ethanol system.

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- Vacuum Sublimation (Critical):
  - Pressure: <

    Torr.[1]
  - Temperature: Gradient zone (Source: 180°C

    Deposition: 140°C).[1]
  - Purpose: Removes trace solvents and isomers that cause device breakdown.[1]

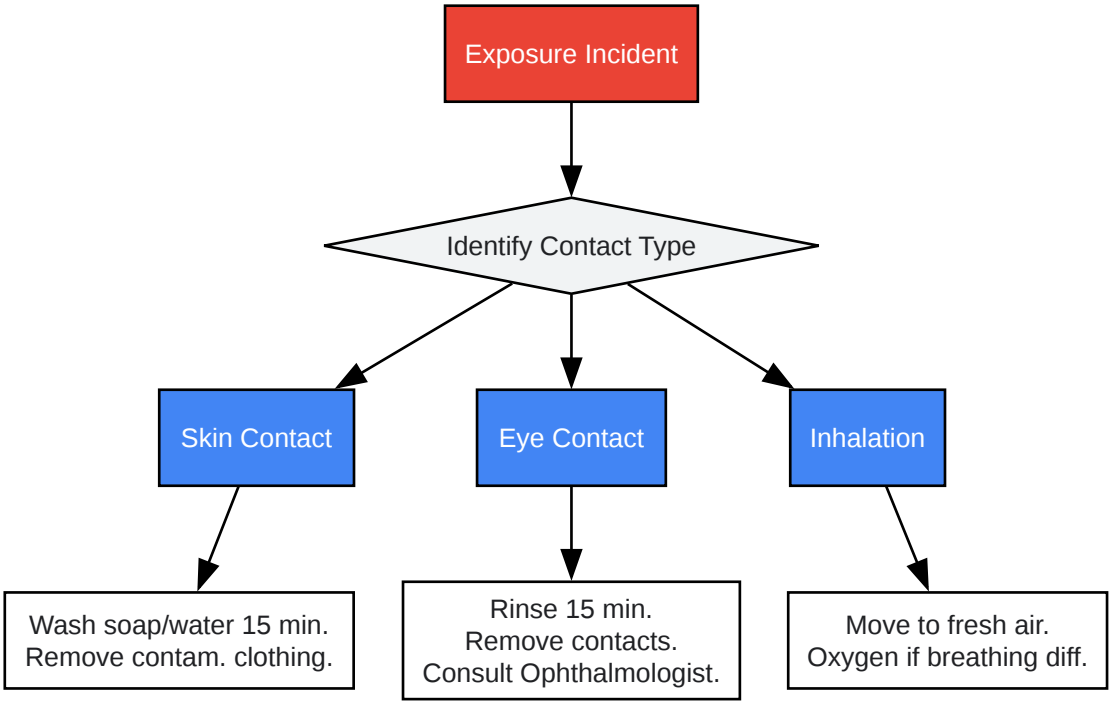
Part 4: Emergency Response & Storage

4.1 Storage Architecture

- Condition: Store at 2-8°C under Argon.
- Container: Amber glass (UV protection) with Teflon-lined caps.[1]
- Incompatibility: Strong oxidizing agents (Nitrates, Peroxides). The carbazole nitrogen is susceptible to oxidation to the radical cation (hole polaron), which is desirable in a device but destructive in a bottle.

4.2 Emergency Decision Tree

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Caption: Standard Operating Procedure (SOP) for acute exposure to halogenated organic semiconductors.

Part 5: References

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